

# Strategic Sourcing & Technical Guide: 2-Chloro-3-hydroxyacrylaldehyde

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: 2-Chloro-3-hydroxyacrylaldehyde

Cat. No.: B13022278

[Get Quote](#)

Primary Commercial Identity: 2-Chloromalonaldehyde CAS Registry Numbers: 36437-19-1 (Aldehyde form), 50704-42-2 (Enol form)

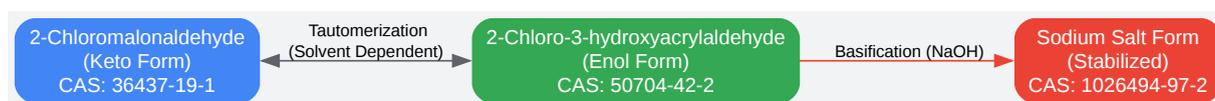
## Part 1: Executive Summary & Chemical Identity

**2-Chloro-3-hydroxyacrylaldehyde** is a highly reactive C3 building block predominantly used in the synthesis of heterocyclic pharmaceutical intermediates. It is the enol tautomer of 2-Chloromalonaldehyde. In the commercial marketplace, it is almost exclusively listed under the keto-form name, 2-Chloromalonaldehyde (CAS 36437-19-1).

Its primary industrial application is as a key intermediate in the synthesis of Etoricoxib (Arcoxia), a selective COX-2 inhibitor, where it undergoes cyclocondensation with ketosulfones to form the central pyridine ring. Due to its propensity for polymerization and oxidation, sourcing strategies must prioritize supplier cold-chain capabilities and purity verification.

## Tautomeric Equilibrium & Stability

Understanding the chemical structure is critical for accurate ordering and analysis. The compound exists in a dynamic equilibrium between the dicarbonyl (dialdehyde) and the enol form.



[Click to download full resolution via product page](#)

Figure 1: Tautomeric equilibrium between the commercial keto form and the reactive enol form.

## Part 2: Market Analysis - Suppliers & Pricing

The market for 2-Chloromalonaldehyde is bifurcated between high-cost catalog suppliers (for gram-scale R&D) and bulk chemical manufacturers (for kg-scale process development).

### Global Pricing Tiers (2024-2025 Estimates)

The following data reflects current market listings. Note the significant price inversion between research scale (

0.82/g).

Supplier Category	Typical Pack Size	Price Range (USD)	Unit Cost (Approx)	Lead Time
Catalog (R&D)	1 g	\$35.00 - \$55.00	\$45.00 / g	In Stock
Catalog (R&D)	5 g	\$60.00 - \$85.00	\$14.00 / g	In Stock
Catalog (R&D)	100 g	\$600.00 - \$850.00	\$7.00 / g	2-3 Weeks
Bulk / Process	1 kg	\$800.00 - \$1,200.00	\$0.90 / g	4-6 Weeks
Bulk / Process	100 kg	\$75,000 (Estimate)	\$0.75 / g	Made to Order

### Key Suppliers

- AbMole (Global/USA): Strong on bulk pricing. Lists 1kg packs at competitive rates (~\$820).  
[1] High purity (>99%) suitable for GMP starting material.
- Apollo Scientific (UK/Europe): Reliable catalog supplier for gram-scale screening. Good for initial method development.

- CymitQuimica (Europe): Distributes for multiple brands (e.g., Indagoo). Good availability for 1g–25g sizes.
- Thermo Fisher / Alfa Aesar: Often lists the product but prices may be higher due to repackaging/distribution markups.

#### Procurement Strategy:

- For Screening: Purchase 5g from a catalog supplier (Apollo/Cymit) to establish analytical standards.
- For Pilot: Do not buy multiple 100g bottles. Move directly to a 1kg inquiry with a bulk supplier like AbMole or a custom synthesis house (e.g., Enamine, WuXi) to secure the <\$1.00/g pricing.

## Part 3: Technical Specifications & Quality Control (QC)

Due to the aldehyde functionality, this material is prone to oxidation (forming 2-chloromalonic acid) and polymerization.

### Critical Quality Attributes (CQA)

- Appearance: White to off-white crystalline solid. Yellowing indicates decomposition.
- Purity:  $\geq 98.0\%$  (HPLC).
- Storage: Strictly 2-8°C (Refrigerated). Long-term storage at -20°C is recommended to prevent dimerization.
- Solubility: Soluble in water, DMSO, THF, and Methanol.

### Self-Validating QC Protocol

Upon receipt, execute this protocol to verify integrity before use in synthesis.

- Visual Inspection: Reject if the solid is brown or sticky (indicates polymerization).

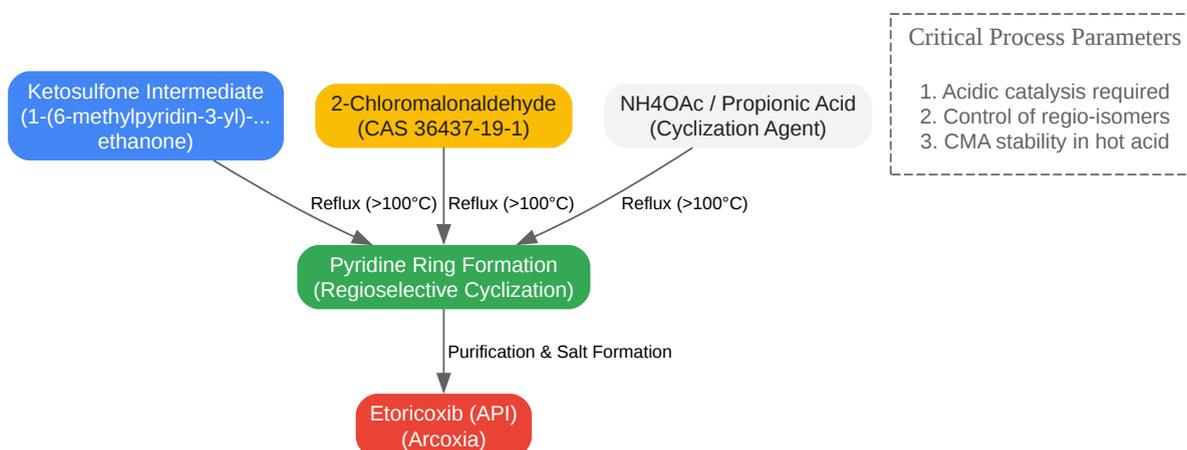
- 1H-NMR Verification (DMSO-d6):
  - Look for the aldehyde proton signal (~9.0 - 9.5 ppm).
  - Check for the enol -OH proton (often broad, exchangeable).
  - Impurity Check: Look for broad multiplets upfield (0-4 ppm) indicating polymer formation.
- Acidity Check: Dissolve 50mg in 1mL water and check pH. It should be slightly acidic (pH 3-4). Strong acidity (pH <2) suggests oxidation to carboxylic acids.

## Part 4: Application - Etoricoxib Synthesis

The primary value driver for this chemical is its role in constructing the central pyridine ring of Etoricoxib. The 2-chloro substituent dictates the regioselectivity of the cyclization.

### Synthesis Workflow

The reaction typically involves the condensation of a ketosulfone with 2-chloromalonaldehyde (or its salt) in the presence of ammonia or an ammonium salt.[2]



[Click to download full resolution via product page](#)

Figure 2: The role of 2-Chloromalonaldehyde in the convergent synthesis of Etoricoxib.

## Experimental Insight

In the synthesis of Etoricoxib, the sodium salt of 2-chloromalonaldehyde (CAS 1026494-97-2) is frequently cited in patents as a superior alternative to the free aldehyde. The salt is easier to handle, less volatile, and releases the reactive aldehyde in situ upon acidification, reducing side reactions during the heating phase. If your yield is low with the free aldehyde, switch to the sodium salt or generate it in situ.

## References

- AbMole BioScience. 2-Chloromalonaldehyde Product Analysis & Pricing. Retrieved from
- Apollo Scientific. Product Data Sheet: 2-Chloromalonaldehyde. Retrieved from
- CymitQuimica. 2-Chloromalonaldehyde Pricing and Availability. Retrieved from
- Google Patents. Process for the synthesis of Etoricoxib (US9024030B2). Describes the use of 2-chloromalonaldehyde in cyclization. Retrieved from
- ChemicalBook. Chemical Properties and Supplier List for CAS 36437-19-1. Retrieved from [3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [abmole.com](http://abmole.com) [[abmole.com](http://abmole.com)]
- 2. WO2015036550A1 - Process for making etoricoxib - Google Patents [[patents.google.com](http://patents.google.com)]
- 3. (Z)-2-chloro-3-hydroxyacrylaldehyde | 50704-42-2 [[chemicalbook.com](http://chemicalbook.com)]

- To cite this document: BenchChem. [Strategic Sourcing & Technical Guide: 2-Chloro-3-hydroxyacrylaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13022278#suppliers-and-price-of-2-chloro-3-hydroxyacrylaldehyde>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)